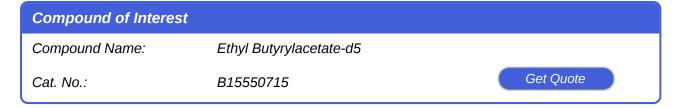


Technical Guide to the Safe Handling of Ethyl Butyrylacetate-d5

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a comprehensive overview of the safe handling procedures for **Ethyl Butyrylacetate-d5**. A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for the deuterated compound, **Ethyl Butyrylacetate-d5**, is not readily available. The following information is therefore based on the well-documented properties of its non-deuterated analogue, Ethyl Butyrylacetate (CAS No. 3249-68-1). This approach is standard practice, as the substitution of hydrogen with deuterium atoms is not expected to significantly alter the compound's primary chemical hazards. However, additional precautions related to the handling of deuterated compounds to ensure isotopic integrity are included.

Chemical Identification and Physical Properties

Ethyl Butyrylacetate-d5 is the deuterated form of Ethyl Butyrylacetate, an organic compound used in the synthesis of pharmaceutical agents.[1] While specific physical constants for the d5 variant are not published, the properties of the non-deuterated compound provide a reliable baseline for handling and storage.

Table 1: Physical and Chemical Properties of Ethyl Butyrylacetate



Property	Value	Source(s)
Molecular Formula	C8H14O3 (d5: C8D5H9O3)	[2][3]
Molecular Weight	158.19 g/mol (d5: 163.23 g/mol)	[2]
Appearance	Clear, colorless liquid	[4][5]
Odor	Fruity, pineapple-like	[5][6][7]
Boiling Point	104 °C @ 22 mm Hg	[1][5]
Melting Point	-93 °C (-135 °F)	[7]
Density	0.989 g/mL at 25 °C	[1][5]
Refractive Index	n20/D 1.427	[1][5]
Vapor Pressure	0.243 mmHg at 25 °C	[5]
Water Solubility	Immiscible/Slightly soluble	[5][6]
Storage Condition	Sealed in dry, room temperature	[5]

Hazard Identification and Toxicology

Ethyl Butyrylacetate is classified as a combustible liquid and is considered harmful if swallowed.[4][8] The toxicological properties have not been fully investigated, and it should be handled with care in a laboratory setting.[4]

Table 2: Hazard Classification and Toxicological Data



Hazard Type	Classification & Precautionary Statements	Source(s)
OSHA Hazard Class	Combustible liquid (Category 4), Acute oral toxicity (Category 4)	[4]
Signal Word	Warning	[4][8]
Hazard Statements	H226/H227: Flammable/Combustible liquid and vapor.	[8]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces.	[8]
P280: Wear protective gloves/eye protection/face protection.		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.	[8]	_
Acute Oral Toxicity	LD50 Oral (Rat): > 2,000 mg/kg	[9]
Skin Irritation	No skin irritation observed in rat studies.	[9][10]
Carcinogenicity	Not identified as a carcinogen by IARC or NTP.	[9]

Safe Handling and Storage Procedures

Proper handling and storage are critical to ensure both personnel safety and the isotopic integrity of **Ethyl Butyrylacetate-d5**.



Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Use in a well-ventilated area. For procedures that may generate vapors or aerosols, a chemical fume hood is required.[4][9]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin and Body Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[4] Flame-retardant antistatic protective clothing is recommended if handling large quantities.
- Respiratory Protection: Generally not required under normal use with adequate ventilation.[8]
 If vapors are generated, use a NIOSH/MSHA-approved respirator.[9]

General Handling and Hygiene

- Wash hands and any exposed skin thoroughly after handling.[4][8]
- Do not eat, drink, or smoke in areas where the chemical is handled. [4][8]
- Avoid contact with skin, eyes, and clothing.[8]
- Avoid breathing vapors or mists.[4]
- Keep away from ignition sources such as open flames, hot surfaces, and sparks.[4] Take
 precautionary measures against static discharge.[9]

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from heat, sparks, and flame.[4][8]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and bases.[4][5]



Deuterated Compound Specific Storage: To maintain isotopic purity, store under an inert atmosphere (e.g., argon or nitrogen) to prevent H-D exchange with atmospheric moisture.
 [11][12] Store in amber vials or in the dark to prevent photodegradation.[11] For long-term storage, temperatures of -20°C are often recommended.[11]

Emergency and First Aid Procedures

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Ingestion	If swallowed, call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting. If conscious, drink 2- 4 cupfuls of milk or water.	[4][13]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[4][13]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap/shower. Wash clothing before reuse.	[9][13]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical aid.	[4][10][13]

Fire and Spill Response Fire-Fighting Measures



- Flash Point: 78 °C (172.4 °F)[13]
- Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4] Water mist may be used to cool closed containers.[4]
- Specific Hazards: The material is combustible and containers may explode when heated.[4]
 Vapors are heavier than air and may spread along floors, creating a risk of explosion.[9]
 Thermal decomposition can release irritating gases like carbon monoxide and carbon dioxide.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][13]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[9][10]
 Avoid breathing vapors and contact with skin or eyes.[10]
- Containment and Cleanup: Cover drains. Soak up the spill with an inert absorbent material (e.g., sand, silica gel, vermiculite) and collect it into suitable, closed containers for disposal.

 [4]

Experimental Protocols and Workflows Protocol: Preparation of Stock Solutions

To preserve the isotopic integrity of **Ethyl Butyrylacetate-d5**, specific protocols for solution preparation should be followed.

- Equilibration: Allow the sealed vial of the compound to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.[11]
- Inert Atmosphere: Whenever possible, handle the compound under a dry, inert atmosphere (e.g., in a glovebox with nitrogen or argon).[11][12]
- Solvent Choice: Use anhydrous, deuterated solvents to prepare solutions. This minimizes the risk of hydrogen-deuterium (H-D) exchange.[12] Avoid acidic or basic solutions which can catalyze this exchange.[11]

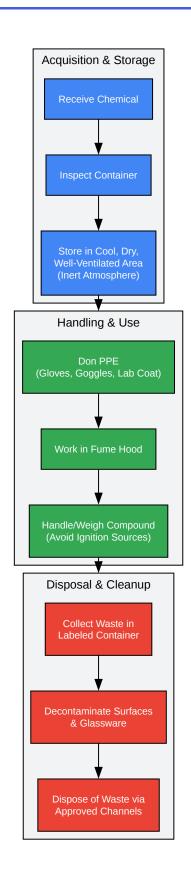


- Dissolution: Quantitatively transfer the standard to a Class A volumetric flask. Add a small amount of the chosen solvent to dissolve the compound completely. Sonication may be used to ensure full dissolution.[11]
- Dilution: Once dissolved, dilute to the mark with the solvent. Stopper the flask and mix thoroughly by inverting it multiple times.[11]
- Storage: Store the resulting solution in a tightly sealed container, protected from light, and at the recommended temperature (4°C for short-term, -20°C for long-term).[11]

Visualized Workflows and Relationships

The following diagrams illustrate the safe handling workflow and the relationship between chemical hazards and required safety precautions.

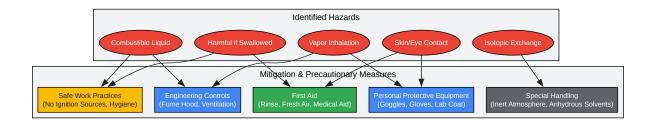




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Caption: Workflow for safe handling of Ethyl Butyrylacetate-d5.





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Caption: Relationship between hazards and mitigation measures.

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